

5-Bromo-2-(pyrrolidin-1-yl)pyridine molecular weight and formula

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Compound of Interest

Compound Name: 5-Bromo-2-(pyrrolidin-1-yl)pyridine

Cat. No.: B1286013

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Technical Data Sheet: 5-Bromo-2-(pyrrolidin-1-yl)pyridine

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Chemical Identification

This document provides a technical overview of the core physicochemical properties of **5-Bromo-2-(pyrrolidin-1-yl)pyridine**, a heterocyclic compound often utilized as a building block in pharmaceutical and chemical research.

Identifier	Value
Chemical Name	5-Bromo-2-(pyrrolidin-1-yl)pyridine
Synonyms	5-Bromo-2-(1-pyrrolidinyl)pyridine
CAS Number	210963-93-2[1]
MDL Number	MFCD07781213[2]

Core Physicochemical Properties

The fundamental molecular characteristics of **5-Bromo-2-(pyrrolidin-1-yl)pyridine** are summarized below. These properties are calculated based on its elemental composition and

structure.

Property	Value	Unit
Molecular Formula	C ₉ H ₁₁ BrN ₂ ^{[1][2]}	-
Molecular Weight	227.10 ^[2]	g/mol
Exact Mass	227.1	Da

Logical Relationship of Chemical Properties

The following diagram illustrates the logical flow from the chemical's nomenclature to its empirical formula and resulting molecular weight.

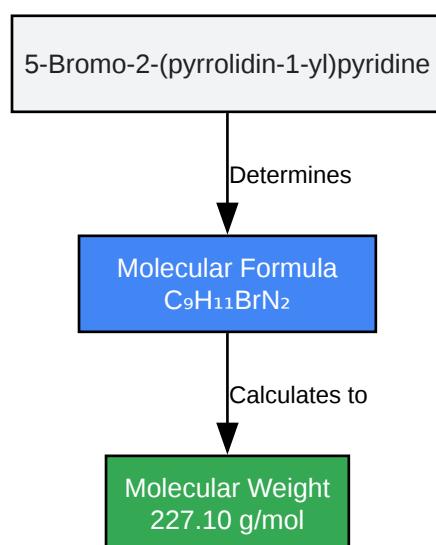


Figure 1: Relationship of Chemical Identifiers

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Figure 1: Relationship of Chemical Identifiers

Experimental Protocols

The determination of the molecular formula and weight for a known compound like **5-Bromo-2-(pyrrolidin-1-yl)pyridine** is typically confirmed using standard analytical techniques.

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) would be the primary method to confirm the elemental composition and exact mass, thereby verifying the molecular formula.
- **Elemental Analysis:** Combustion analysis can be used to determine the percentage of Carbon, Hydrogen, and Nitrogen, providing empirical formula data that corroborates the molecular formula.

A detailed, novel experimental protocol for this specific compound is not provided as its properties are well-established and determined through routine analytical chemistry workflows.

Signaling Pathways and Biological Activity

5-Bromo-2-(pyrrolidin-1-yl)pyridine is a chemical intermediate. As such, it is not typically associated with a specific biological signaling pathway. Its utility lies in its role as a precursor or fragment in the synthesis of more complex, biologically active molecules. Therefore, a signaling pathway diagram is not applicable. Researchers in drug development may incorporate this moiety into larger molecules designed to target specific biological pathways.

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References

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- 2. 5-bromo-2-(pyrrolidin-1-yl)pyridine AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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